

Technical Support Center: Optimizing BOF-4272 Dosage for Maximum Efficacy

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Compound of Interest

Compound Name: BOF-4272

Cat. No.: B1260237

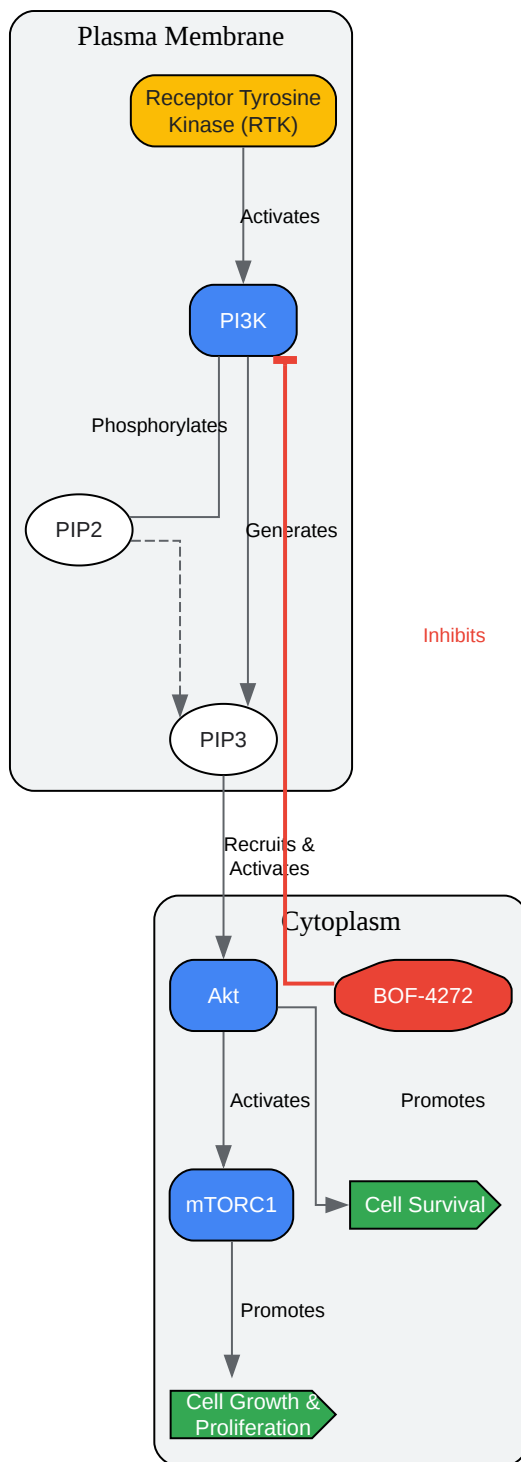
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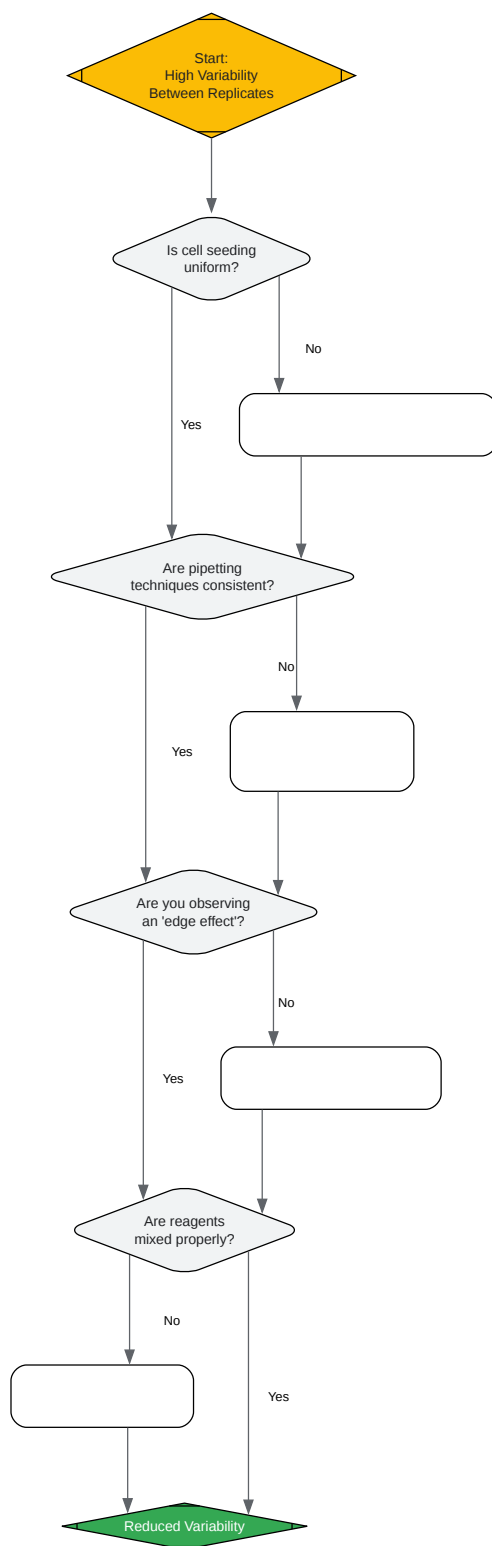
Disclaimer: The following content is generated for a hypothetical compound designated "**BOF-4272**," presumed to be a PI3K/Akt/mTOR pathway inhibitor, to fulfill the detailed requirements of the prompt, including signaling pathway diagrams and associated experimental troubleshooting. The real-world compound with this designation is a xanthine oxidase inhibitor, and the information below does not pertain to its actual mechanism of action or application.[1][2][3][4]

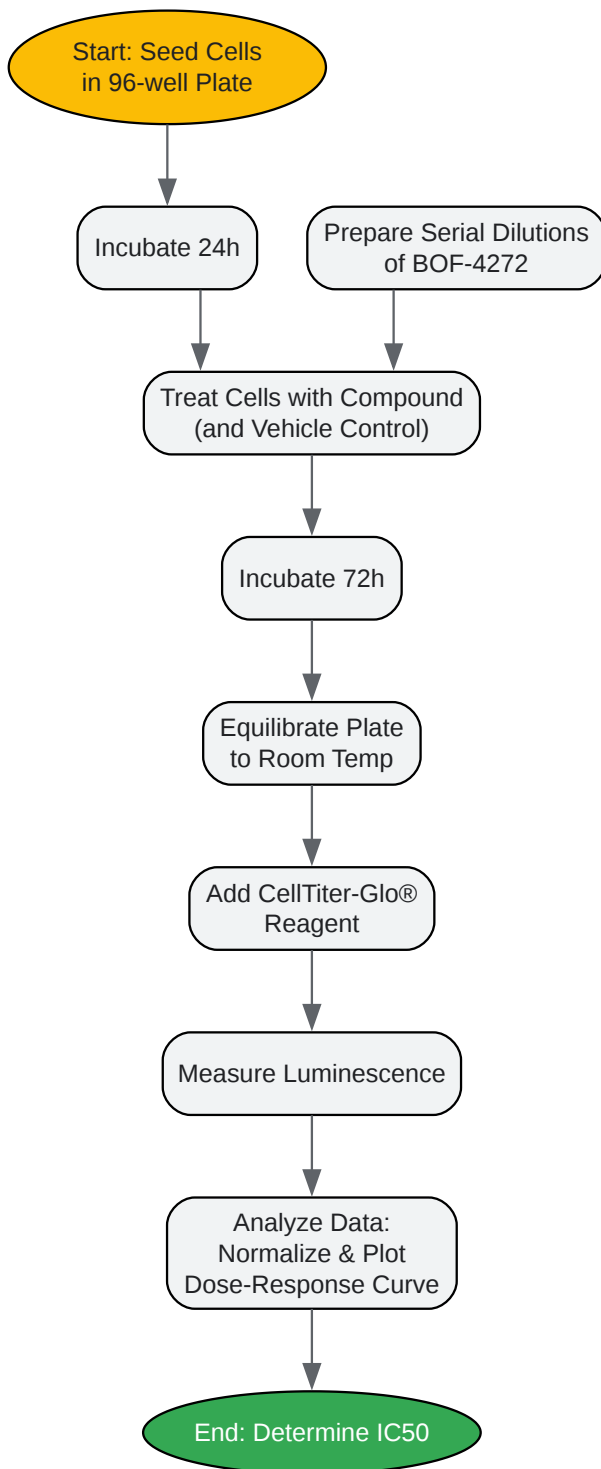
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **BOF-4272**?

A1: **BOF-4272** is a potent and selective small molecule inhibitor of Phosphoinositide 3-kinase (PI3K). By blocking PI3K, it prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3).[4] This action inhibits the downstream activation of key signaling proteins such as Akt and mTOR, which are crucial for cell growth, proliferation, survival, and metabolism.[4] Dysregulation of this pathway is a frequent event in many human cancers.[4]







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References

- 1. Evaluation of the pharmacological actions and pharmacokinetics of BOF-4272, a xanthine oxidase inhibitor, in mouse liver - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biotransformation of BOF-4272, a sulfoxide-containing drug, in the cynomolgus monkey - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Effect of temperature in perfusate on local hepatic disposition of BOF-4272, a new xanthine oxidase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Pharmacokinetics of BOF-4272, a xanthine oxidase inhibitor, after single intravenous or oral administration to male mice and rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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